

# trans-cinnamyl benzoate structural formula

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## Compound of Interest

Compound Name: 2-Phenylethenyl benzoate

Cat. No.: B15434985

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An In-depth Technical Guide to trans-Cinnamyl Benzoate

## Introduction

Trans-cinnamyl benzoate ([*(E)*-3-phenylprop-2-enyl] benzoate) is an organic compound classified as a benzoate ester.[1] It is formed from the esterification of trans-cinnamyl alcohol and benzoic acid.[2] Found naturally in Siam benzoin, this aromatic compound is widely synthesized for its characteristic balsamic and spicy odor.[1][3] It serves various roles in the fragrance, flavoring, and cosmetic industries and is a subject of research for its potential biological activities.[2][4] This guide provides a comprehensive overview of its structural formula, physicochemical properties, synthesis, and potential applications for researchers, scientists, and drug development professionals.

## Chemical Structure and Identification

Trans-cinnamyl benzoate is structurally defined by a benzoate group attached to a cinnamyl group via an ester linkage. The "trans" or "*(E)*" designation refers to the stereochemistry of the alkene double bond in the cinnamyl moiety, where the substituent groups are on opposite sides.

- IUPAC Name: [*(E)*-3-phenylprop-2-enyl] benzoate[5]
- CAS Number: 5320-75-2[5]
- Molecular Formula: C<sub>16</sub>H<sub>14</sub>O<sub>2</sub>[6]

- Canonical SMILES: C1=CC=C(C=C1)/C=C/COC(=O)C2=CC=CC=C2<sup>[5]</sup>
- InChI Key: UARVBDPGNUHYQT-JXMROGBWSA-N<sup>[6]</sup>

Structural Formula of trans-Cinnamyl Benzoate

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**Figure 1:** 2D Structure of trans-Cinnamyl Benzoate

## Physicochemical Properties

Trans-cinnamyl benzoate is typically a white crystalline powder.<sup>[3]</sup> Its properties make it suitable for use as a fixative in perfumes and as a flavoring agent.<sup>[2]</sup> A summary of its key physicochemical data is presented below.

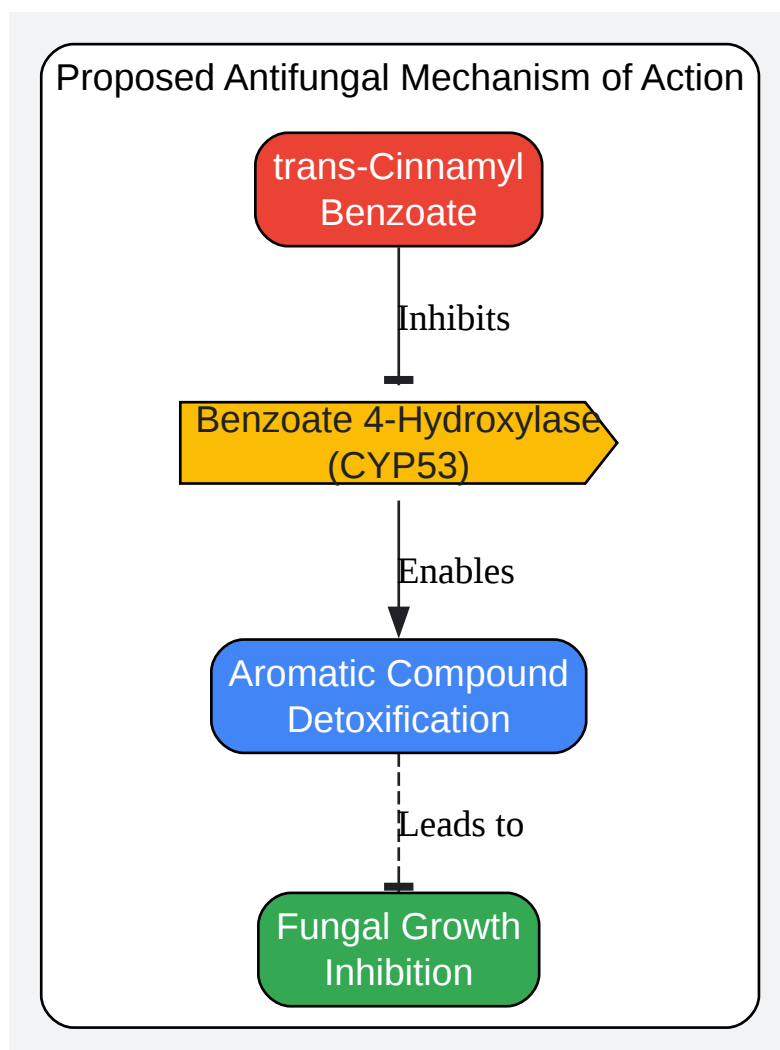
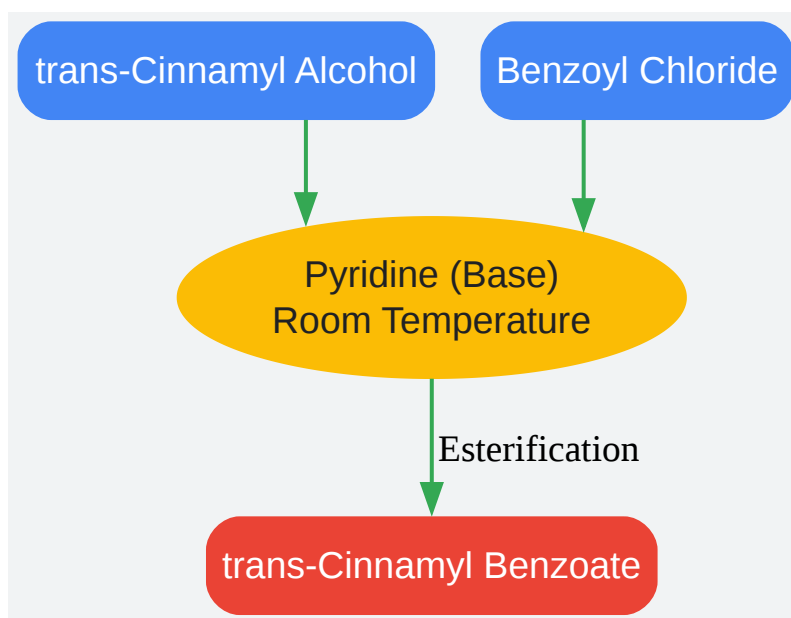
Property	Value	Unit	Reference
Molecular Weight	238.28	g/mol	[6]
Appearance	White crystalline powder	-	[3]
Melting Point	31.0 - 33.0	°C	[3][6]
Boiling Point	335.0	°C (at 760 mm Hg)	[3]
209.0	°C (at 13.00 mm Hg)	[3]	
Vapor Pressure	0.000040	mmHg (at 25 °C)	[3]
Water Solubility	5.8	mg/L (at 25 °C, est.)	[3]
logP (o/w)	3.557 - 4.420	-	[3][7]
Flash Point	175.56	°C	[3]

## Synthesis and Experimental Protocols

The primary method for synthesizing trans-cinnamyl benzoate is through the esterification of trans-cinnamyl alcohol. This can be achieved by reacting it with either benzoic acid or a more reactive derivative like benzoyl chloride.

### General Synthesis Workflow

The synthesis involves the reaction of an alcohol (trans-cinnamyl alcohol) with a carboxylic acid derivative (benzoyl chloride) in the presence of a base (like pyridine) to neutralize the HCl byproduct, driving the reaction to completion.



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